

GYKI-47261 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: GYKI-47261

Cat. No.: B1663748

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GYKI-47261 Technical Support Center

This technical support center is designed for researchers, scientists, and drug development professionals using **GYKI-47261**. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to assist with your research.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **GYKI-47261**?

A1: The recommended solvent for creating a stock solution of **GYKI-47261** dihydrochloride is dimethyl sulfoxide (DMSO). It is soluble in DMSO up to 100 mM.^[1] For in vivo experiments, sterile water has been used to prepare solutions.

Q2: What is the solubility of **GYKI-47261** in other common laboratory solvents?

A2: While the solubility of **GYKI-47261** in DMSO is well-documented, quantitative data for other solvents such as ethanol or phosphate-buffered saline (PBS) is not readily available. It is recommended to first prepare a concentrated stock solution in DMSO and then dilute it to the final working concentration in your aqueous experimental medium.

Q3: How should I store **GYKI-47261** solutions?

A3: It is recommended to store the solid compound at +4°C.^[1] After dissolving in DMSO, it is best to prepare single-use aliquots of your stock solution and store them at -20°C or -80°C to

minimize freeze-thaw cycles.

Q4: What is the mechanism of action of **GYKI-47261**?

A4: **GYKI-47261** is a non-competitive antagonist of the α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor.[1] It blocks the ion channel function of the AMPA receptor, thereby inhibiting fast excitatory synaptic transmission in the central nervous system.

Solubility Data

Solvent	Reported Solubility
DMSO	Up to 100 mM[1]
Water	Used for in vivo solutions, but quantitative solubility is not specified.
Ethanol	Data not available
PBS	Data not available

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **GYKI-47261** in DMSO

Materials:

- **GYKI-47261** dihydrochloride (Molecular Weight: 395.71 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

Procedure:

- Weighing: Carefully weigh out the desired amount of **GYKI-47261** dihydrochloride powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.96 mg of the compound.

- **Dissolving:** Add the appropriate volume of anhydrous DMSO to the vial containing the compound. Using the example above, add 1 mL of DMSO.
- **Vortexing:** Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming to 37°C or brief sonication can be used to aid dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of a Working Solution for In Vitro Cell Culture Experiments

Materials:

- 10 mM **GYKI-47261** stock solution in DMSO
- Pre-warmed (37°C) cell culture medium

Procedure:

- **Thawing:** Thaw a single aliquot of the 10 mM **GYKI-47261** stock solution at room temperature.
- **Dilution:** To prepare a working solution, perform a serial dilution of the stock solution in pre-warmed cell culture medium. For example, to prepare a 10 µM working solution, you would typically perform a 1:1000 dilution of the 10 mM stock solution.
- **Mixing:** It is crucial to add the DMSO stock solution to the culture medium while gently vortexing or swirling to ensure rapid and uniform mixing. This helps to prevent the compound from precipitating out of solution.
- **Final DMSO Concentration:** Aim for a final DMSO concentration in your culture medium of 0.5% or lower, as higher concentrations can be toxic to cells.

Troubleshooting Guide

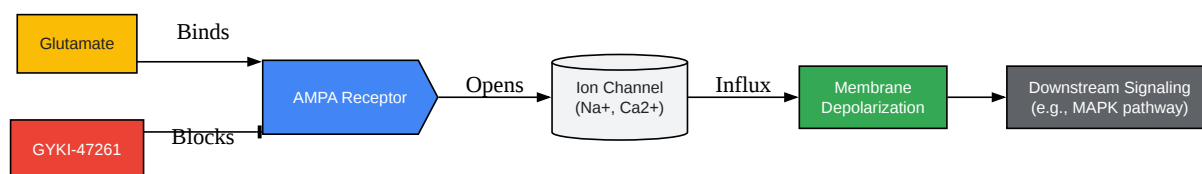
Issue	Possible Cause	Recommended Solution
Precipitate forms after adding GYKI-47261 to cell culture medium.	Solvent Shock: The rapid change in solvent polarity when adding a concentrated DMSO stock to an aqueous medium can cause the compound to precipitate.	Add the DMSO stock solution dropwise to the pre-warmed (37°C) medium while gently vortexing or swirling to ensure rapid dispersion.
High Final Concentration: The desired working concentration may exceed the solubility limit of GYKI-47261 in the culture medium.	Perform a dose-response experiment to determine the maximum soluble concentration in your specific experimental setup.	
Temperature Fluctuations: Changes in temperature can affect solubility.	Always use pre-warmed medium and avoid repeated freeze-thaw cycles of the stock solution.	
Media Composition and pH: Components in the media (e.g., salts, proteins) or pH instability can affect compound solubility.	Ensure your incubator's CO ₂ levels are properly calibrated to maintain a stable pH of the medium.	
Inconsistent experimental results.	Stock Solution Degradation: Improper storage or multiple freeze-thaw cycles can lead to the degradation of the compound.	Aliquot the stock solution into single-use volumes and store at -20°C or -80°C.
Inaccurate Pipetting: Errors in pipetting can lead to incorrect final concentrations.	Ensure your pipettes are properly calibrated. For small volumes, use appropriate low-volume pipettes.	
Cell toxicity observed.	High DMSO Concentration: The final concentration of DMSO in the culture medium	Keep the final DMSO concentration at or below 0.5%, with 0.1% being ideal for sensitive cells. Prepare a

may be too high for your cell line.

vehicle control with the same final DMSO concentration to assess its effect on your cells.

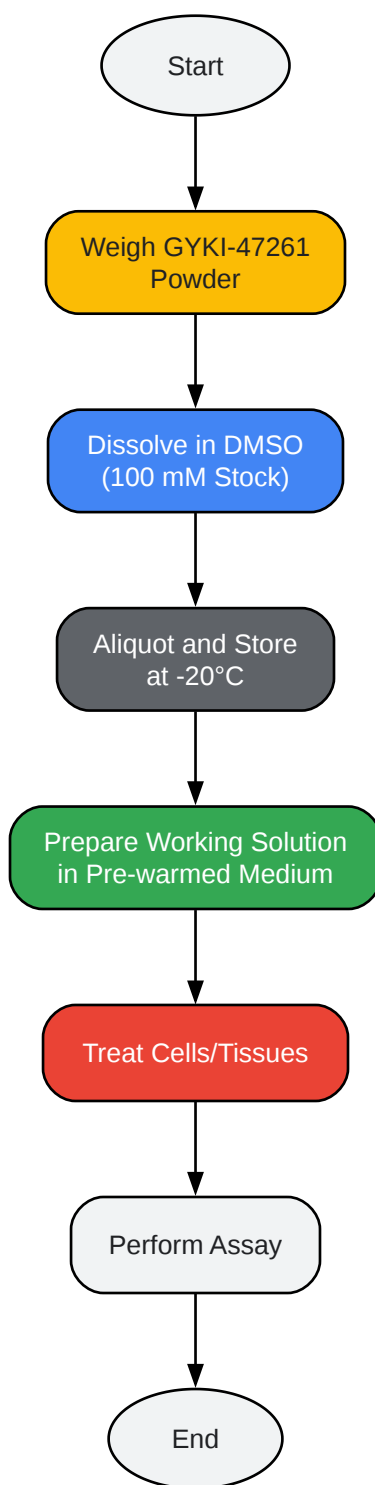
Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the mechanism of action of **GYKI-47261** and a typical experimental workflow for its use.



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Caption: Mechanism of action of **GYKI-47261** as a non-competitive AMPA receptor antagonist.



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Caption: A typical experimental workflow for preparing and using **GYKI-47261**.

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References

- 1. GYKI 47261 dihydrochloride | CAS 1217049-32-5 | GYKI47261 | Tocris Bioscience [tocris.com]
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